

The Discovery and Isolation of Galanganone C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Galanganone C

Cat. No.: B1164239

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This technical guide provides an in-depth overview of the discovery, isolation, and structural elucidation of **Galanganone C**, a novel chalcone identified from the rhizomes of *Alpinia galanga*. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry, offering a comprehensive resource on the methodologies employed in the identification of this compound.

Introduction

Alpinia galanga, a plant belonging to the Zingiberaceae family, is a well-known medicinal plant in Southern Asia, traditionally used for various therapeutic purposes.^[1] Its rhizomes are a rich source of bioactive compounds, including essential oils, flavonoids, and phenylpropanoids.^[2] Recent phytochemical investigations have led to the discovery of novel chalcones, among them **Galanganone C**, which possesses a unique long-chain alkylphenol moiety.^[4] This guide details the pioneering work that led to its isolation and characterization.

Experimental Protocols

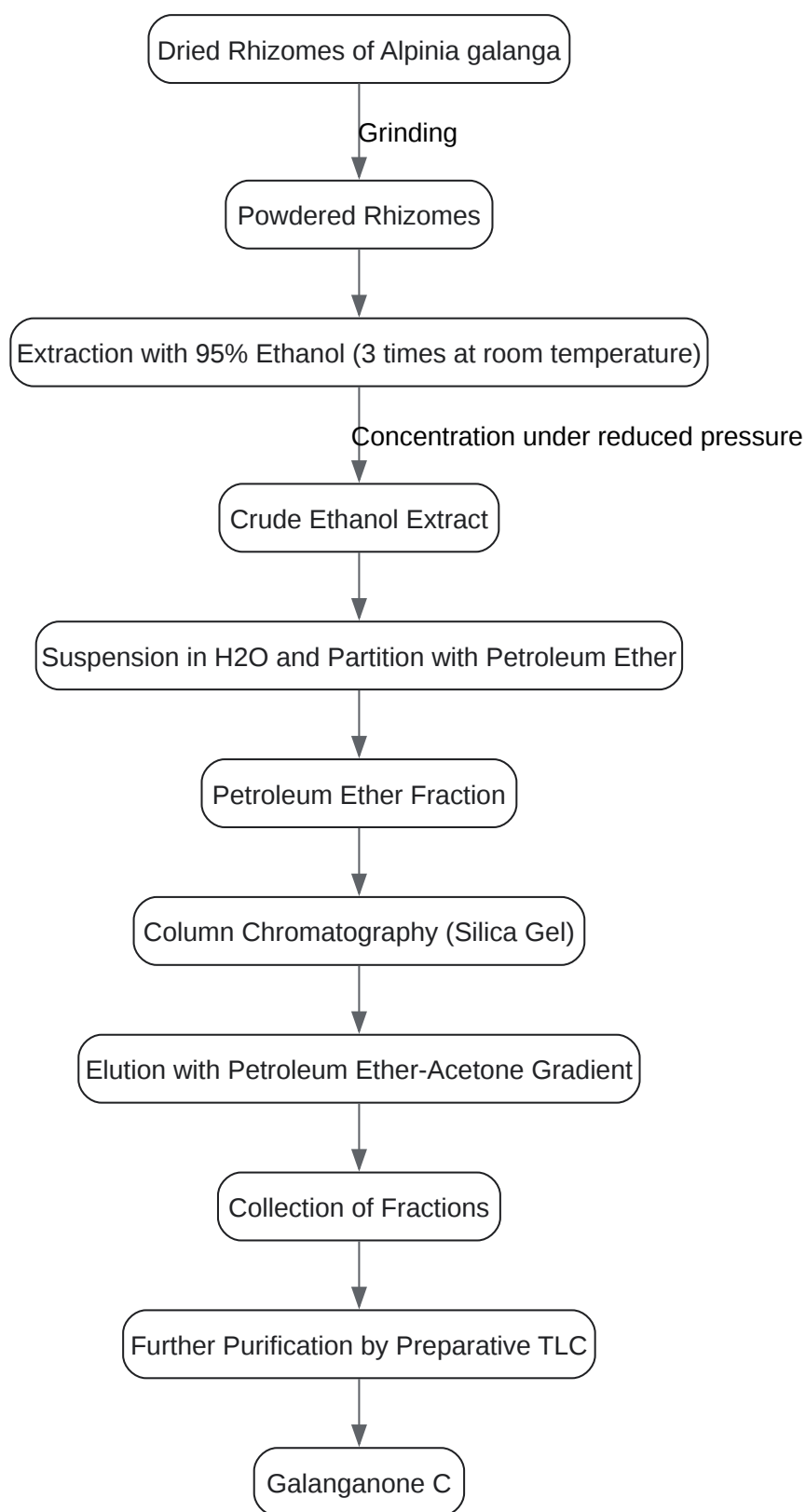
The following sections outline the detailed experimental procedures for the extraction and isolation of **Galanganone C** from the rhizomes of *Alpinia galanga*, as well as the analytical methods used for its structural elucidation.

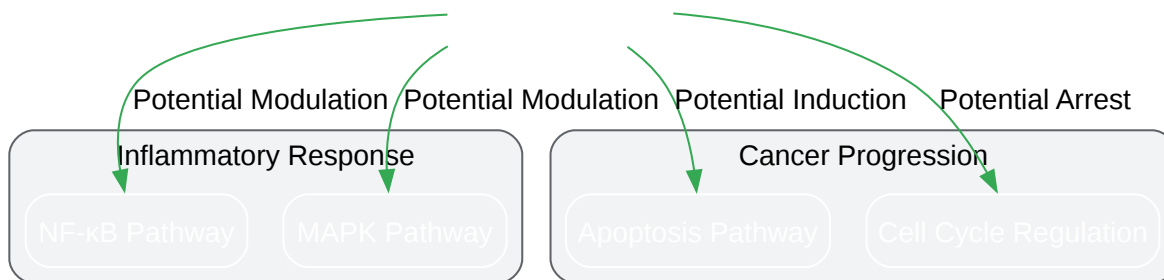
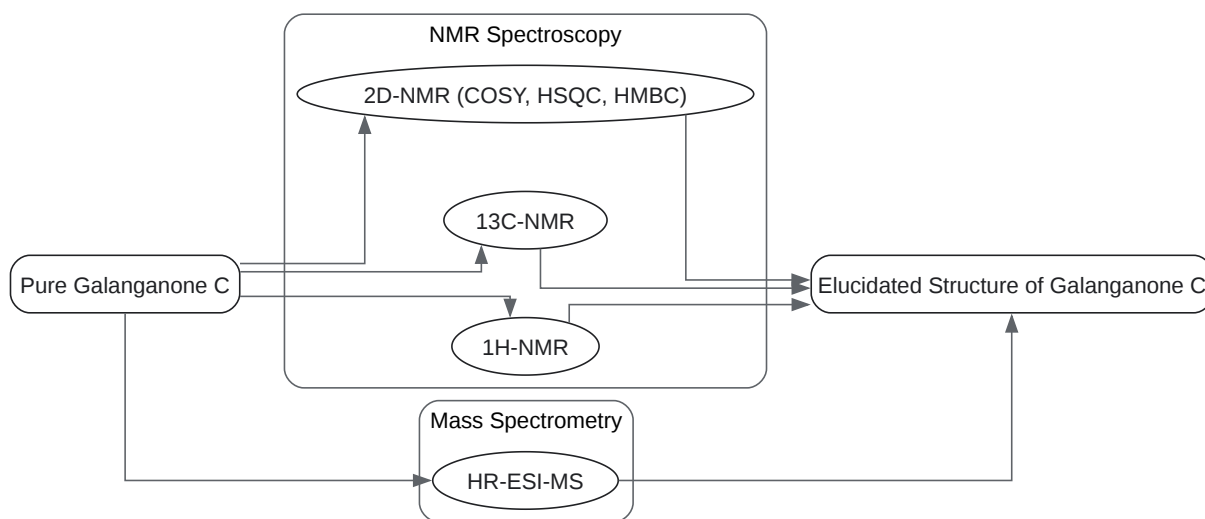
Plant Material

Dried rhizomes of *Alpinia galanga* were used as the starting material for the isolation process.

Extraction and Isolation

The isolation of **Galanganone C** was achieved through a multi-step extraction and chromatographic process. The general workflow is depicted below.





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- To cite this document: BenchChem. [The Discovery and Isolation of Galanganone C: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1164239#discovery-and-isolation-of-galanganone-c-from-alpinia-galanga]

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